

The Role of Foslevcromakalim in Modulating Episcleral Venous Pressure: A Technical Guide

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Compound of Interest

Compound Name: Foslevcromakalim

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Abstract

Elevated intraocular pressure (IOP) is a primary and modifiable risk factor for glaucoma, a progressive optic neuropathy that can lead to irreversible blindness. A critical determinant of IOP is the episcleral venous pressure (EVP), which represents the pressure in the veins that drain aqueous humor from the eye.^[1] **Foslevcromakalim** (formerly known as QLS-101) is an innovative prodrug of levromakalim, a potent ATP-sensitive potassium (KATP) channel opener, being developed as a topical ophthalmic solution to lower IOP.^[1] This technical guide provides an in-depth analysis of the mechanism of action, preclinical and clinical data, and experimental methodologies related to **Foslevcromakalim**'s role in modulating EVP. By targeting the distal outflow pathway, **Foslevcromakalim** presents a novel therapeutic strategy for the management of glaucoma.

Introduction: The Significance of Episcleral Venous Pressure in Glaucoma

Intraocular pressure is governed by the balance between aqueous humor production and its drainage through the trabecular and uveoscleral outflow pathways. The conventional outflow pathway, which accounts for the majority of aqueous humor drainage, terminates in the episcleral veins.^[2] Consequently, the pressure within these veins, the EVP, establishes a floor below which IOP cannot be reduced by conventional means.^[2] In healthy individuals, EVP is a

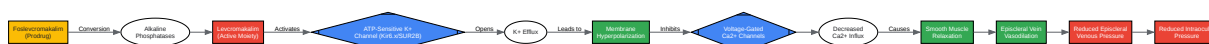
relatively stable component of IOP; however, its elevation can contribute to the pathogenesis of glaucoma. **Foslevcromakalim** represents a new class of ocular hypotensive agents that uniquely target the modulation of EVP.

Mechanism of Action: KATP Channel Activation and Vasodilation

Foslevcromakalim is a phosphate ester prodrug that, upon topical administration to the eye, is converted by alkaline phosphatases present in ocular tissues into its active moiety, levcromakalim.[3] Levcromakalim is a selective opener of ATP-sensitive potassium (KATP) channels.[1] These channels are present in the smooth muscle cells of the vasculature, including the episcleral veins.

The activation of KATP channels in these venous smooth muscle cells leads to an efflux of potassium ions, causing hyperpolarization of the cell membrane. This hyperpolarization inhibits the influx of calcium through voltage-gated calcium channels, resulting in smooth muscle relaxation and vasodilation. The widening of the episcleral veins reduces resistance to aqueous humor outflow from Schlemm's canal, thereby lowering EVP and, consequently, IOP.[4][5]

Signaling Pathway of Levcromakalim in Episcleral Venous Smooth Muscle



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Caption: Signaling pathway of **Foslevcromakalim** in reducing episcleral venous pressure.

Data Presentation: Preclinical and Clinical Findings

The ocular hypotensive effects of **Foslevcromakalim** and its active metabolite have been evaluated in a variety of preclinical models and in human clinical trials.

Table 1: Preclinical Efficacy of Foslevcromakalim (QLS-101) and Related Compounds

Compound	Species/Model	Dose/Concentration	IOP Reduction	EVP Reduction	Reference
QLS-101	C57BL/6J Mice	0.2% once daily	2.1 ± 0.4 mmHg (after 5 days)	Not Reported	[3]
QLS-101	C57BL/6J Mice	0.4% once daily	4.8 ± 0.7 mmHg (sustained for 24h)	Not Reported	[3]
CKLP1	Normotensive Dogs	10 mM once daily	18.9% ± 1.1%	Not Reported	[6]
CKLP1	African Green Monkeys	10 mM once daily	16.7% ± 6.7%	Not Reported	[6]
Latanoprost	Balb/c Mice	0.005%	Reduced from 11.1 to 7.7 mmHg	Reduced from 5.0 to 3.7 mmHg	[7]

*CKLP1 is a cromakalim prodrug closely related to **Foslevcromakalim**.

Table 2: Pharmacokinetic Parameters of Foslevcromakalim (QLS-101) and Levchromakalim

Parameter	Species	Dose (Topical)	QLS-101	Levcromakalim	Reference
Plasma T1/2 (h)	Rabbits	0.8–3.2 mg/eye/day	5.50–8.82	Similar to QLS-101	[8]
Plasma T1/2 (h)	Dogs	0.8–3.2 mg/eye/day	3.32–6.18	Similar to QLS-101	[8]
Plasma Cmax (ng/mL)	Dogs	10 mM once daily	10.6 ± 1.6	1.2 ± 0.2	[6]
Plasma Tmax (min)	Dogs	10 mM once daily	80.0 ± 34.6	120	[6]

Clinical Trial Summary

Phase 2 clinical trials (QC-201) for **Foslevcromakalim** (QLS-101) in patients with primary open-angle glaucoma (POAG) or ocular hypertension have demonstrated a favorable safety and tolerability profile, with no evidence of hyperemia (eye redness).[4][5] The trials also showed a positive efficacy signal in lowering IOP.[4][5] A second-generation formulation, QLS-111, in a Phase 2 study of 62 adults with POAG or OHT, showed that a 0.015% concentration dosed in the evening resulted in a mean IOP reduction of 3.7 mmHg from baseline.[9] In a separate study, QLS-111 as an adjunct to latanoprost demonstrated a further 3.2 mmHg to 3.6 mmHg reduction in IOP.[9]

Experimental Protocols

In Vivo Measurement of Episcleral Venous Pressure in Mice

This protocol is adapted from methodologies utilizing constant-flow infusion to determine aqueous humor dynamics.

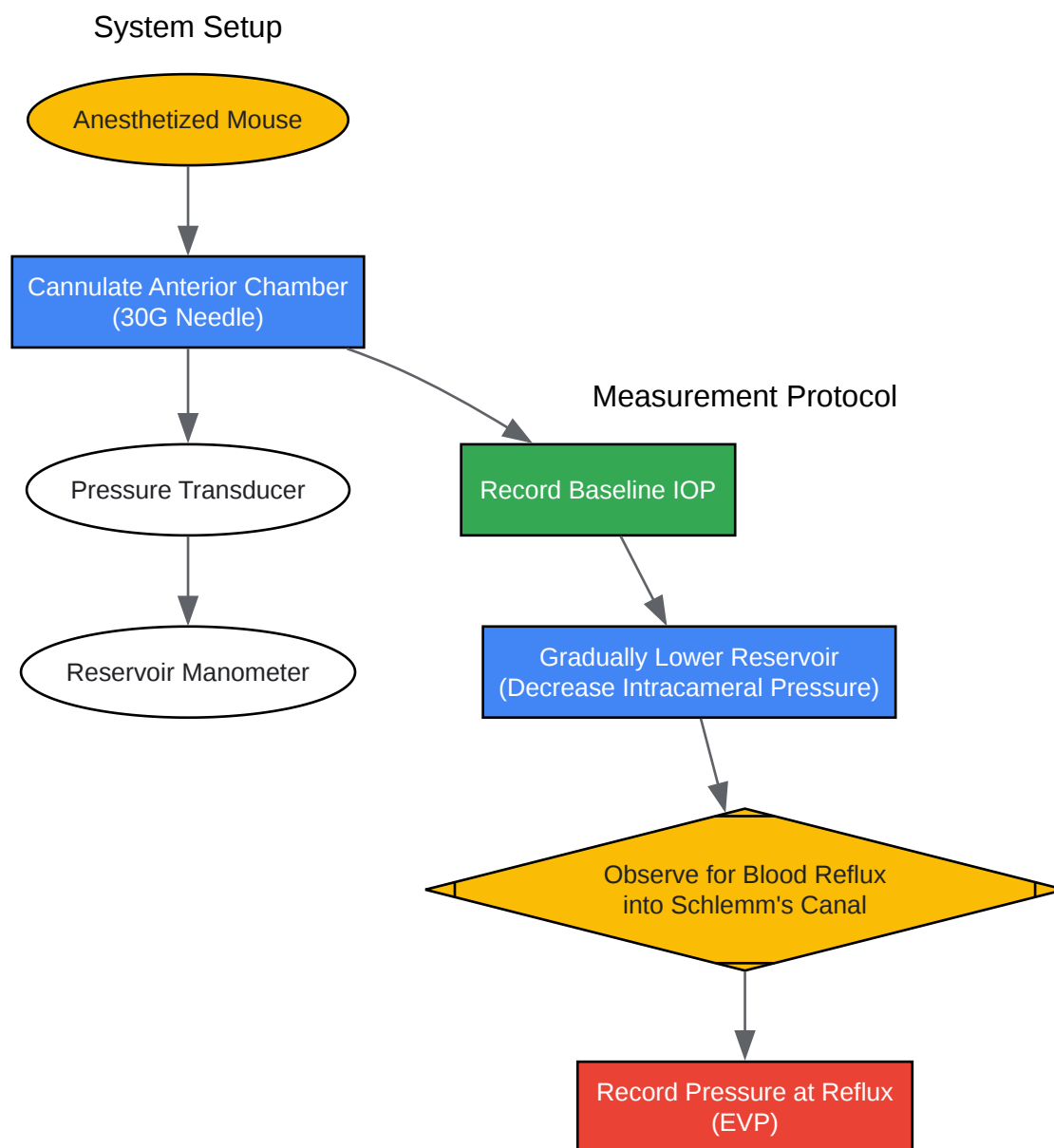
Objective: To measure EVP in anesthetized mice.

Materials:

- Anesthesia (e.g., ketamine/xylazine cocktail)
- 30-gauge microneedle
- Pressure transducer
- Microdialysis infusion pump
- Reservoir manometer
- Stereomicroscope
- Sterile saline solution (BSS-Plus®)

Procedure:

- Anesthetize the mouse according to approved institutional protocols.
- Place the mouse on a heated platform to maintain body temperature.
- Under a stereomicroscope, cannulate the anterior chamber of the eye with a 30-gauge microneedle connected to the pressure transducer and infusion system.
- Record the baseline IOP.
- Switch the infusion line to the reservoir manometer.
- Gradually lower the height of the reservoir, thereby decreasing the intracameral pressure at a controlled rate (e.g., 0.5 mmHg/min).
- Carefully observe the limbal area for the first sign of blood reflux into Schlemm's canal from the episcleral veins.
- The pressure recorded at the moment of blood reflux is designated as the EVP.
- Repeat the measurement multiple times in the same eye to ensure reproducibility.



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